

1-Bromo-2-nitrobenzene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromo-2-nitrobenzene

Cat. No.: B046134

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An In-depth Technical Guide to 1-Bromo-2-nitrobenzene

This guide provides essential technical data for researchers, scientists, and drug development professionals working with **1-Bromo-2-nitrobenzene**. The information is presented to facilitate easy access and comparison for experimental and developmental applications.

Core Chemical Properties

1-Bromo-2-nitrobenzene is an aromatic compound that serves as a versatile intermediate in the synthesis of various organic molecules, including pharmaceuticals and dyes. Its chemical structure consists of a benzene ring substituted with a bromine atom and a nitro group at adjacent positions.

A comprehensive summary of its key identifiers and physicochemical properties is provided in the table below.

Property	Value	References
CAS Number	577-19-5	[1][2][3][4]
Molecular Formula	C6H4BrNO2	[1][2][5][6]
Molecular Weight	202.01 g/mol	[1][4][5][6]
Alternate Molecular Weights	202.005 g/mol , 202.007 g/mol , 202.00 g/mol	[2][7][8]
Synonyms	o-Bromonitrobenzene, 2-Bromonitrobenzene, o-Nitrobromobenzene	[2][5][8]

Logical Relationship of Key Identifiers

The following diagram illustrates the direct relationship between the chemical compound and its primary identifiers.

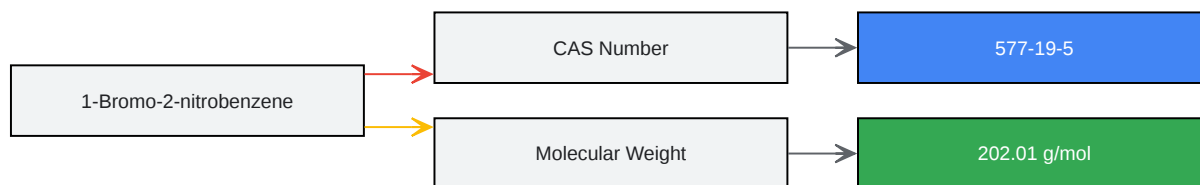


Figure 1. Identifiers for 1-Bromo-2-nitrobenzene

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Figure 1. Identifiers for **1-Bromo-2-nitrobenzene**

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